

physical and chemical properties of methyl (2Z)-2-chloro-2-hydroxyiminoacetate

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Compound of Interest

Compound Name: *methyl (2Z)-2-chloro-2-hydroxyiminoacetate*

Cat. No.: *B141634*

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An In-depth Technical Guide to Methyl (2Z)-2-chloro-2-hydroxyiminoacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl (2Z)-2-chloro-2-hydroxyiminoacetate is a halogenated oxime ester with potential applications in chemical synthesis and as a biologically active agent. This technical guide provides a summary of its known properties, including its chemical structure, molecular formula, and molecular weight. Due to the limited availability of detailed experimental data in publicly accessible literature, this document also discusses the general characteristics of related chloro-oxime esters to provide a contextual understanding. A speculative synthetic workflow and a diagram of its chemical relationships are presented to guide further research.

Core Properties

While specific experimental data for many physical and chemical properties of **methyl (2Z)-2-chloro-2-hydroxyiminoacetate** are not readily available in the surveyed literature, the fundamental molecular properties have been established.

Table 1: Molecular and Chemical Identity

Property	Value	Source
Chemical Name	methyl (2Z)-2-chloro-2-hydroxyiminoacetate	N/A
CAS Number	30673-27-9	N/A
Molecular Formula	C ₃ H ₄ ClNO ₃	N/A
Molecular Weight	137.52 g/mol	N/A
Canonical SMILES	COC(=O)C(=NO)Cl	N/A
InChI Key	Not available	N/A

Table 2: Physical and Chemical Properties

Property	Value	Notes
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility	Data not available	N/A
pKa	Data not available	N/A

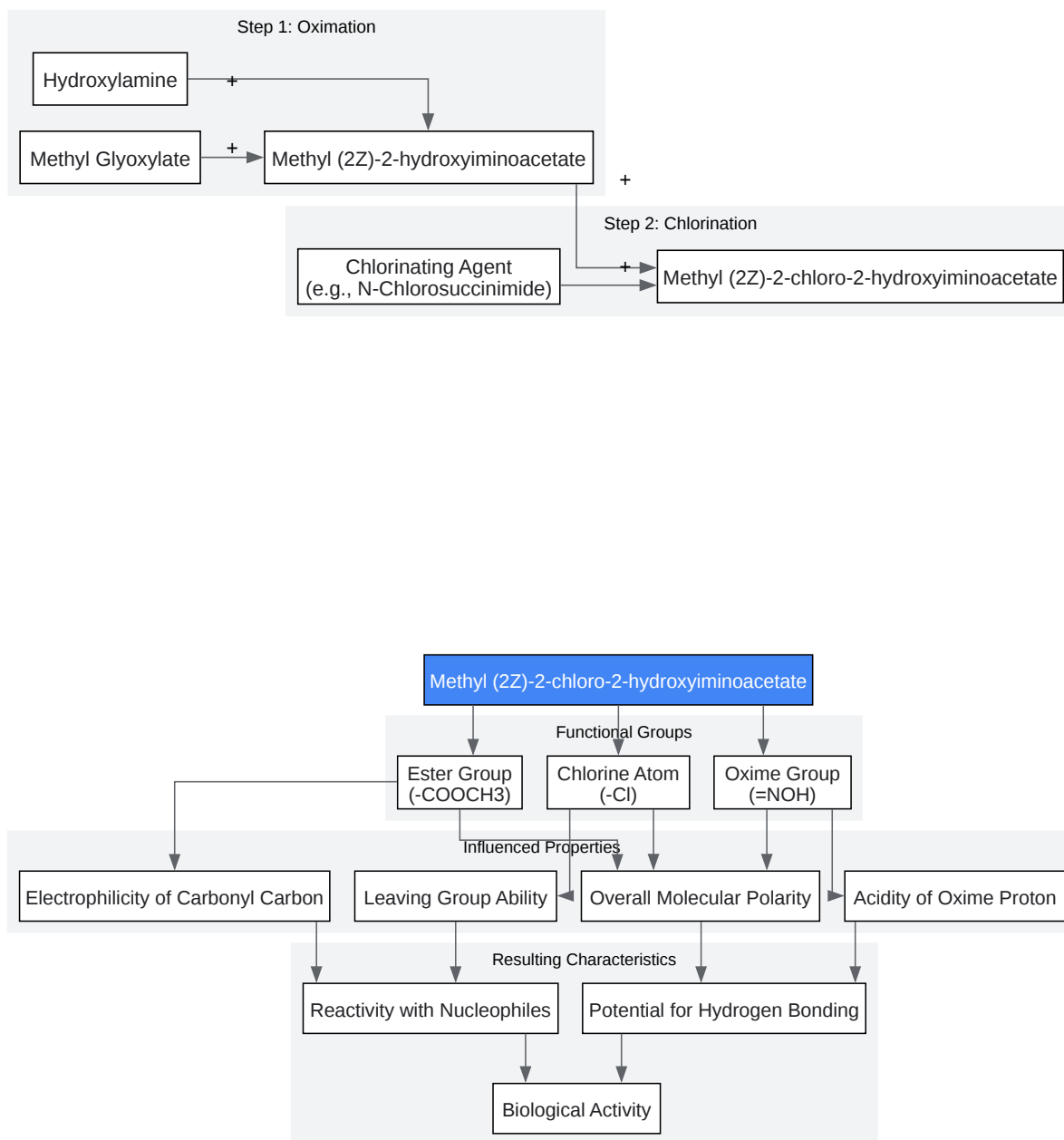
Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for **methyl (2Z)-2-chloro-2-hydroxyiminoacetate** are not available in the reviewed literature.

Synthesis and Reactivity

Potential Synthetic Pathway

A plausible synthetic route to **methyl (2Z)-2-chloro-2-hydroxyiminoacetate** could involve the oximation of a suitable precursor followed by chlorination. A hypothetical workflow is presented below.



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